

An In-depth Technical Guide to Ethylenediamine Sulfate

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Compound of Interest

Compound Name: *Ethylenediamine sulfate*

Cat. No.: *B1220251*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylenediamine sulfate is an organic compound that is the salt formed from the neutralization of ethylenediamine with sulfuric acid. It presents as a white to almost white crystalline powder.^[1] This compound is noted for its hygroscopic nature, readily absorbing moisture from the atmosphere, which necessitates careful storage and handling.^[1] It is highly soluble in water, forming a nearly transparent solution, and is also soluble in ethanol.^{[1][2]}

Ethylenediamine sulfate serves as a versatile precursor and reagent in various chemical, pharmaceutical, and agricultural applications.

Chemical and Physical Properties

Ethylenediamine sulfate is a salt with the molecular formula $C_2H_{10}N_2O_4S$ and a molecular weight of approximately 158.18 g/mol.^[1] It is composed of the ethylenediammonium cation and the sulfate anion.

Identifiers

Identifier	Value
CAS Number	22029-36-3[1], 25723-52-8
IUPAC Name	ethane-1,2-diamine;sulfuric acid[1][3]
Molecular Formula	C ₂ H ₁₀ N ₂ O ₄ S[1]
Molecular Weight	158.18 g/mol [1]
InChI	InChI=1S/C2H8N2.H2O4S/c3-1-2-4;1-5(2,3)4/h1-4H2;(H2,1,2,3,4)[4]
InChI Key	BNZCDZDLTIHJAC-UHFFFAOYSA-N[4]
SMILES	C(CN)N.OS(=O)(=O)O[1][3]
Synonyms	Ethylenediammonium sulfate, Ethylenediamine monosulfate, 1,2-Ethanediamine, sulfate (1:1)[3]

Physical Properties

Property	Value
Appearance	White to almost white crystalline powder[1]
Melting Point	225-228°C[5]
Solubility	High solubility in water (forms a nearly transparent solution); Soluble in ethanol[1][2][5]
Hygroscopicity	Highly hygroscopic[1]

Acid-Base Properties

The ethylenediammonium ion, the conjugate acid of ethylenediamine, has two pKa values.

pKa Value	Reported Value
pKa ₁	6.848[2]
pKa ₂	9.928[2]

Synthesis and Purification

Laboratory Scale Synthesis

Ethylenediamine sulfate is typically synthesized in the laboratory through the acid-base neutralization reaction of ethylenediamine with concentrated sulfuric acid. This reaction is highly exothermic and requires careful temperature control.

Experimental Protocol:

- **Reaction Setup:** In a 4-liter beaker equipped with a mechanical stirrer and cooled in an ice bath, add 178 mL (2.66 moles) of 99% ethylenediamine and 750 mL of 99% ethanol.
- **Acid Addition:** While continuously stirring and maintaining the temperature in the ice bath, slowly add 145 mL (2.64 moles) of 96.8% concentrated sulfuric acid dropwise. Caution: The reaction is highly exothermic.
- **Product Formation:** As the product forms, the mixture will become viscous. Add an additional two portions of 250 mL of ethanol to facilitate stirring.
- **Isolation:** Isolate the resulting colorless ethylenediammonium sulfate precipitate by vacuum filtration.
- **Washing:** Wash the collected solid with 375 mL of 99% ethanol followed by 250 mL of diethyl ether to remove any residual impurities.
- **Drying:** Air-dry the purified product.
- **Yield:** This procedure typically yields approximately 320 grams (2.05 moles), which corresponds to a 77% yield.

Purification by Recrystallization

Further purification of **ethylenediamine sulfate** can be achieved by recrystallization.

Experimental Protocol:

- **Dissolution:** Dissolve the crude **ethylenediamine sulfate** in a minimum amount of hot water. For example, 175 grams of the compound can be dissolved in 160 mL of warm distilled water

at 60°C.

- Crystallization: Allow the solution to cool slowly to room temperature. Pure crystals of **ethylenediamine sulfate** will form, leaving impurities in the solution.
- Isolation and Drying: Collect the crystals by filtration, wash with a small amount of cold ethanol, and dry. This process can yield a product with a purity of 98-99%.

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (in D_2O): The proton NMR spectrum of **ethylenediamine sulfate** in D_2O shows a single prominent peak.
 - Chemical Shift (δ): 3.410 ppm
 - Assignment: The singlet at 3.410 ppm is assigned to the four equivalent methylene protons (CH_2) of the ethylenediammonium cation.[4] The protons of the ammonium groups ($-\text{NH}_3^+$) exchange with the deuterium of the solvent and are therefore not typically observed.
- ^{13}C NMR: The carbon-13 NMR spectrum is expected to show a single resonance corresponding to the two equivalent ethylene carbons.

Experimental Protocol for NMR Analysis:

- Sample Preparation: Prepare a solution of **ethylenediamine sulfate** in a suitable deuterated solvent, such as deuterium oxide (D_2O).
- Instrumentation: Acquire the ^1H and ^{13}C NMR spectra on a standard NMR spectrometer.
- Referencing: Use an appropriate internal or external standard for chemical shift referencing (e.g., TMS or the residual solvent peak).

Infrared (IR) Spectroscopy

The IR spectrum of **ethylenediamine sulfate** displays characteristic absorption bands for the ammonium and sulfate groups.

Wavenumber (cm ⁻¹)	Assignment
3200-3500	N-H stretching of the protonated primary amine groups (-NH ₃ ⁺)[1]
2800-3000	C-H stretching of the methylene groups (-CH ₂) [1]
~1580	N-H bending of the ammonium groups
~1100	S=O stretching of the sulfate anion

Experimental Protocol for IR Analysis:

- **Sample Preparation:** Prepare a sample for analysis, typically as a potassium bromide (KBr) pellet or as a mull in an appropriate oil (e.g., Nujol).
- **Instrumentation:** Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer over the standard mid-IR range (e.g., 4000-400 cm⁻¹).

Applications

Ethylenediamine sulfate has a range of applications in different fields.

- **Chemical Synthesis:** It serves as a precursor for the synthesis of various other chemicals and pharmaceuticals.[4]
- **Agriculture:** It is utilized as a chelating agent for micronutrients in fertilizers.[4] The ethylenediamine moiety can form stable complexes with metal ions such as iron, zinc, and manganese, enhancing their solubility and bioavailability to plants.
- **Laboratory Reagent:** In analytical chemistry, it can be used in titrations and as a reducing agent in volumetric analysis.[4]
- **Crystallography:** Due to its ability to form well-defined crystals, it is used in crystal growth and characterization studies, including as a chiral resolving agent.[1]

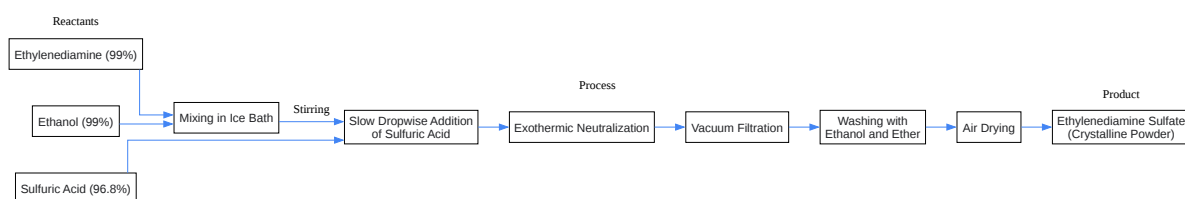
Safety and Toxicology

Ethylenediamine sulfate is classified as a toxic and irritant compound.[1]

- Hazards: It can cause skin irritation, serious eye damage, and respiratory problems upon inhalation.[1] It is classified as acutely toxic upon skin contact.[1]
- Toxicology: The toxicological data for ethylenediamine (the parent compound) provides an indication of its potential effects.
 - LD50 (Oral, Rat): 866 mg/kg
 - LD50 (Dermal, Rabbit): 560 mg/kg
- Handling: When handling **ethylenediamine sulfate**, it is essential to use appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection. Work should be conducted in a well-ventilated area.

Visualizations

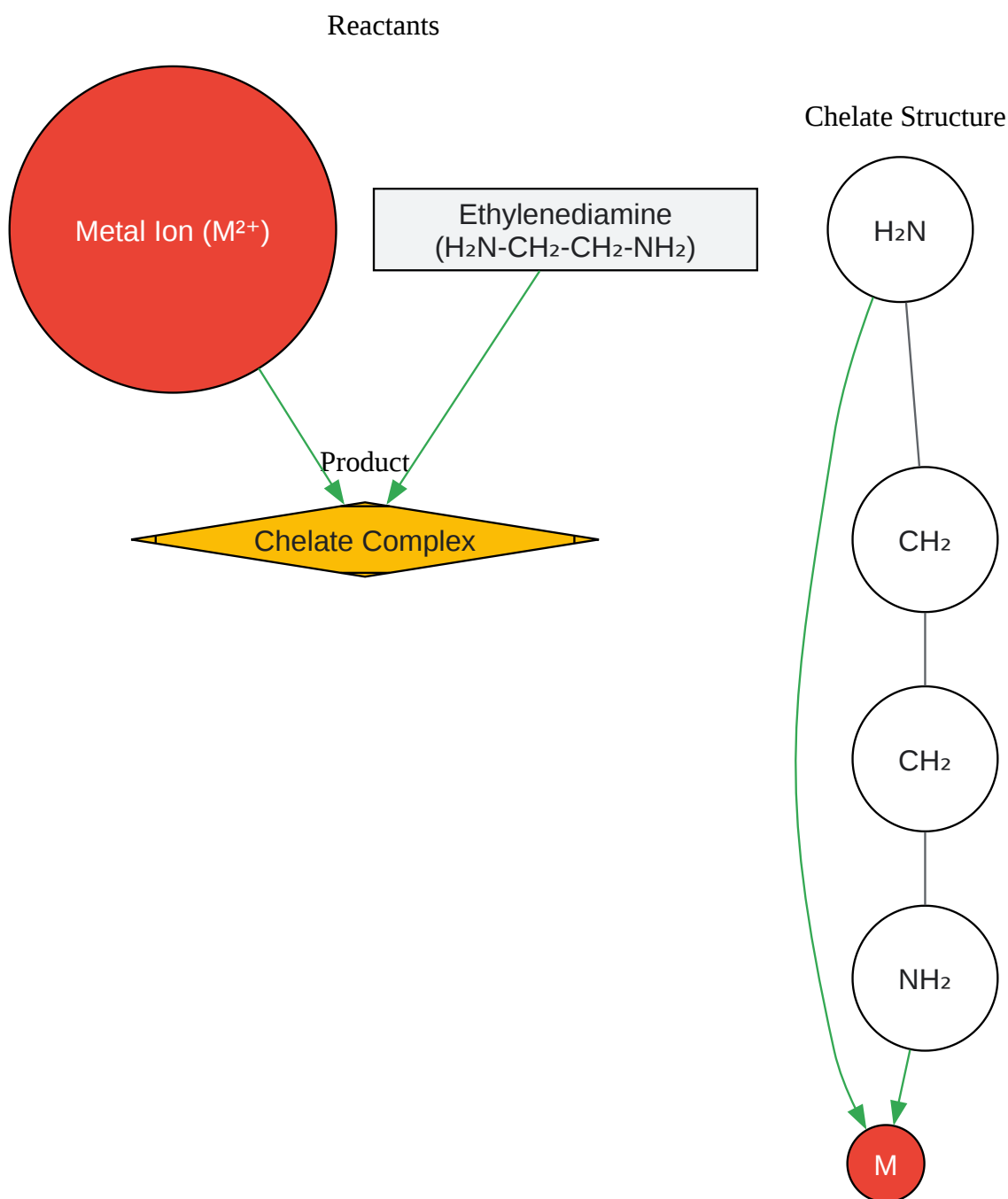
Synthesis Workflow



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Caption: Workflow for the laboratory synthesis of **Ethylenediamine Sulfate**.

Chelation of a Metal Ion



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Caption: Chelation of a metal ion by ethylenediamine to form a stable complex.

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